

# STF-118804 storage conditions -20°C

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## Compound Focus: STF-118804

CAS No.: 894187-61-2

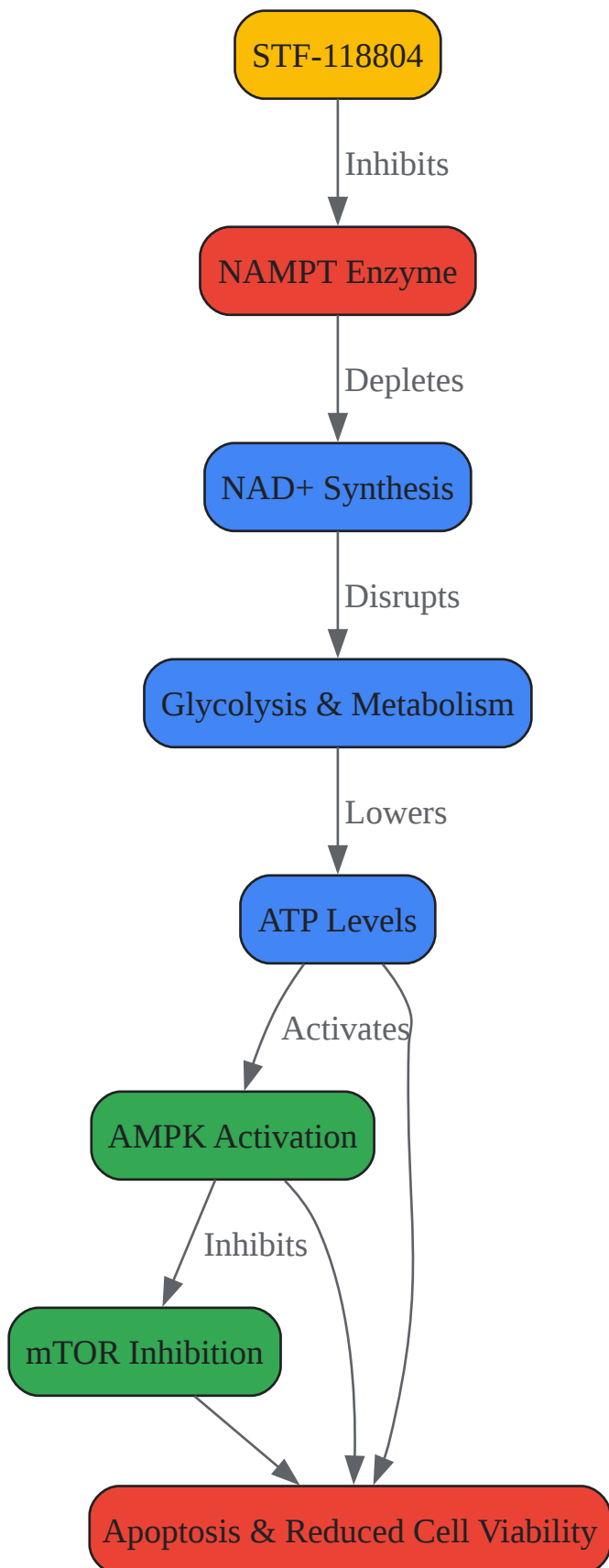
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## Biochemical Mechanism of Action

**STF-118804** acts as a highly specific and potent competitive inhibitor of **Nicotinamide Phosphoribosyltransferase (NAMPT)**, the rate-limiting enzyme in the NAD<sup>+</sup> salvage pathway [1]. This inhibition blocks the conversion of nicotinamide (NAM) to nicotinamide mononucleotide (NMN), leading to a severe depletion of intracellular NAD<sup>+</sup> pools [1]. The resulting metabolic collapse is characterized by reduced glycolysis (decreased glucose uptake and lactate excretion) and a drop in ATP levels [1]. This energy crisis activates the energy-sensor AMPK (phosphorylating it at Thr172) while simultaneously inhibiting the mTOR growth pathway, ultimately triggering apoptosis (programmed cell death) in cancer cells [2] [1].

The following diagram illustrates this mechanism and its cellular consequences:



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## In Vitro Application Protocols

### Cell Viability and Anti-Proliferation Assays

**STF-118804** demonstrates potent, nanomolar-range activity against various cancer cell lines [2] [1].

Cell Line	Cancer Type	Assay	Incubation Time	EC <sub>50</sub> / IC <sub>50</sub>
<b>NALM-6</b> (Human)	B-cell Acute Lymphoblastic Leukemia (B-ALL)	CellTiter-Glo	72 hours	0.026 µM [2]
<b>Mouse B-ALL</b>	B-cell Acute Lymphoblastic Leukemia (B-ALL)	CellTiter-Glo	72 hours	0.061 - 0.072 µM [2]
<b>Panc-1</b> (Human)	Pancreatic Ductal Adenocarcinoma (PDAC)	MTT / Trypan Blue	72 hours	~12.5 nM (approx. from graph) [1]
<b>PaTu8988t</b> (Human)	Pancreatic Ductal Adenocarcinoma (PDAC)	MTT / Sulforhodamine B	72 hours	~12.5 nM (approx. from graph) [1]
<b>SUP-B15</b> (Human)	B-cell Acute Lymphoblastic Leukemia (B-ALL)	CellTiter-Glo	72 hours	1.1 µM [2]

#### Detailed Protocol (MTT Assay in PDAC Cells) [1]:

- **Cell Seeding:** Plate PDAC cells (e.g., Panc-1, PaTu8988t) in 96-well plates at a standardized density.
- **Compound Treatment:** Add **STF-118804** in a concentration gradient (e.g., 6.25 nM to 25 nM). Prepare a stock solution in DMSO and dilute with culture medium; ensure the final DMSO concentration is the same in all wells, including the vehicle control.
- **Incubation:** Incubate cells with the compound for **72 hours** at 37°C in a 5% CO<sub>2</sub> atmosphere.

- **Viability Measurement:** Add MTT reagent to each well and incubate for several hours. The viable cells will convert MTT to purple formazan crystals. Solubilize the crystals and measure the absorbance at 570 nm.
- **Data Analysis:** Calculate cell viability relative to the vehicle control and determine the IC<sub>50</sub> value using appropriate software (e.g., GraphPad Prism).

#### Additional In Vitro Assays:

- **Anchorage-Independent Growth (Soft Agar Colony Formation):** To assess malignant transformation, seed cells in soft agar and treat with **STF-118804**. The compound significantly reduces the number and size of colonies formed after 2-3 weeks [1].
- **Apoptosis Detection:** To confirm cell death mechanism, treat sensitive cells (e.g., MV4-11 leukemia cells) with **STF-118804**. Analyze cells using flow cytometry after Annexin V/propidium iodide staining, which demonstrates apoptosis induction without antecedent cell cycle arrest [3].

## In Vivo Efficacy Protocols

**STF-118804** has shown efficacy in orthotopic mouse models of pancreatic cancer and acute lymphoblastic leukemia, with reduced tumor growth and improved survival [2] [1].

#### Detailed Protocol (Orthotopic Pancreatic Cancer Model) [1]:

- **Animal Model:** Nude mice (4-6 weeks old).
- **Tumor Inoculation:** Orthotopically implant Panc-1 cells expressing GFP-luciferase into the pancreas to establish tumors.
- **Dosing Formulation:** The specific formulation should be optimized, but commonly used in vivo formulations for similar compounds include 5% DMSO, 40% PEG300, 5% Tween 80, and 50% saline [4].
- **Dosage and Administration:** Administer **25 mg/kg** of **STF-118804** via **intraperitoneal (i.p.) injection**.
- **Dosing Schedule:** Treat mice daily for a period of **3 weeks**.
- **Efficacy Monitoring:** Monitor tumor growth periodically using in vivo bioluminescence imaging (IVIS) and measure final tumor weight and size at the endpoint. The study demonstrated that this regimen reduces tumor growth without significant toxicity [1].

#### Alternative Protocol (Leukemia Model) [2] [3]:

- **Animal Model:** Mice with orthotopic xenotransplants of high-risk ALL cells (e.g., MV4-11).
- **Dosing Formulation:** Can be formulated in a 20% (w/v) solution of 2-hydroxypropyl- $\beta$ -cyclodextrin [4].

- **Dosage and Administration:** Administer **25 mg/kg** via **subcutaneous (s.c.) injection**.
- **Dosing Schedule:** Administer twice daily for **20 days**.
- **Efficacy Endpoint:** The primary endpoint is often survival, with **STF-118804** treatment significantly improving survival and depleting leukemia-initiating cells [2] [3].

## Formulation and Handling

### Solubility and Stock Solution Preparation:

- **Solubility:** **STF-118804** is highly soluble in **DMSO (up to 47-61 mg/mL)** [5] [4]. It is insoluble in water or ethanol [3] [4].
- **Stock Solution:** Prepare a concentrated stock solution in DMSO (e.g., 10-50 mM). **Aliquot** the stock solution to avoid repeated freeze-thaw cycles.
- **Storage of Stock:** Store aliquots at **-20°C** or preferably at **-80°C** for long-term storage ( $\geq 2$  years). Solutions in DMSO are stable at -20°C for up to 3 months [5] [4].

**In Vivo Formulation Examples:** For animal studies, the DMSO stock must be further diluted into an injectable or oral formulation. Below are two validated examples for injection:

- **5% DMSO, 40% PEG300, 5% Tween 80, 50% Saline** [4]. This is a common formulation for intraperitoneal injection.
- **20% (w/v) 2-Hydroxypropyl- $\beta$ -cyclodextrin in Saline** [4]. This formulation was used in the leukemia model.

## Critical Experimental Considerations

- **Control Experiments:** Always include a vehicle control (e.g., DMSO at the same concentration used for **STF-118804** treatment) to account for any solvent effects.
- **Rescue Experiments:** To confirm that the effects are on-target via NAMPT inhibition, perform a rescue experiment by adding exogenous **Nicotinamide Mononucleotide (NMN)** alongside **STF-118804**. NMN should restore NAD<sup>+</sup> levels and rescue cell viability [1].
- **Combination Therapy:** **STF-118804** shows additive effects when combined with standard chemotherapeutic agents like gemcitabine, paclitaxel, and etoposide in pancreatic cancer models [1].
- **Handling Note:** This product is for research use only and is not for human consumption [6] [2] [3].

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